

SC 28538 molecular structure and chemical properties

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SC 28538: A Technical Guide for Researchers

This document provides a comprehensive technical overview of **SC 28538**, a nitroimidazole antimicrobial agent. The information is intended for researchers, scientists, and drug development professionals interested in the chemical properties, mechanism of action, and in vitro activity of this compound.

Molecular Structure and Chemical Properties

SC 28538 is the sodium salt of 4-{2-[(1-methyl-5-nitro-1H-imidazol-2-yl)sulfanyl]ethoxy}benzoate. It is a synthetic nitroimidazole derivative.

Chemical Structure:

Table 1: Chemical and Physical Properties of SC 28538



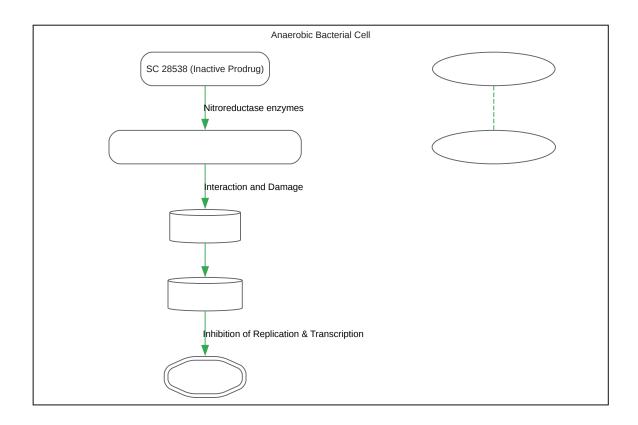
Property	Value	Source
IUPAC Name	sodium;4-[2-(1-methyl-5- nitroimidazol-2- yl)sulfanylethoxy]benzoate	PubChem
CAS Number	64444-68-4	ChemicalBook[1]
Molecular Formula	C13H12N3NaO5S	MCE[2]
Molecular Weight	345.31 g/mol	MCE[2]
Solubility	Data not available	
Melting Point	Data not available	_
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Mechanism of Action

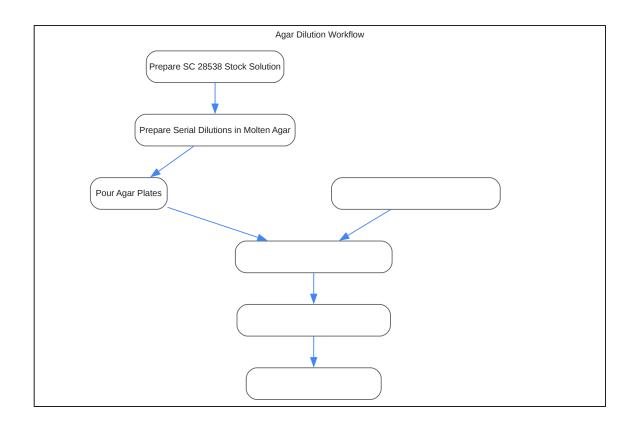
As a member of the nitroimidazole class of antibiotics, the antimicrobial activity of **SC 28538** is dependent on the reduction of its nitro group within anaerobic microorganisms. This process is facilitated by low-redox-potential electron transport proteins, such as ferredoxin, which are abundant in anaerobic bacteria.

The reduction of the nitro group creates highly reactive nitroso radicals and other cytotoxic intermediates. These reactive species interact with and damage microbial DNA, leading to strand breakage and destabilization. The resulting DNA damage inhibits essential cellular processes like replication and transcription, ultimately causing cell death. This mechanism of action is selective for anaerobic organisms because the reduction of the nitro group is inefficient in aerobic environments.[1][3][4]









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